Comprehensive Analytical Profiling and Purity Assessment of 7-Bromo-4-hydroxy-2-propylquinoline

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Compound of Interest

Compound Name:	*7-Bromo-4-hydroxy-2-propylquinoline*
CAS No.:	*1070879-97-8*
Cat. No.:	*B13757305*

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Executive Summary & Physicochemical Context

The compound **7-Bromo-4-hydroxy-2-propylquinoline** (CAS No. 1070879-97-8) is a highly versatile heterocyclic building block used extensively in pharmaceutical research and industrial production[1]. With a molecular weight of 266.13 g/mol and a molecular formula of $C_{12}H_{12}BrNO$, this molecule offers dual handles for late-stage functionalization[1]. The 7-bromo substituent is a prime candidate for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura or Buchwald-Hartwig), while the 4-hydroxy moiety serves as a directing group or a precursor for nucleophilic aromatic substitution[2].

The Tautomeric Challenge in Analysis

A critical causality factor in the analysis of 4-hydroxyquinolines is their rapid tautomeric equilibrium with the 4-quinolone form. In polar protic environments—such as typical aqueous mobile phases used in liquid chromatography—the 4-quinolone tautomer often predominates. If the interconversion rate between these tautomers occurs on the same timescale as the

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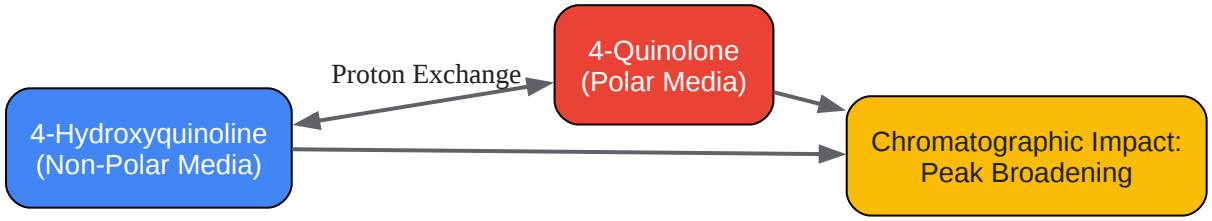
chromatographic separation, it induces severe peak broadening or split peaks. Therefore, analytical methods must be mechanistically designed to suppress this equilibrium, typically by utilizing acidic modifiers to fully protonate the basic quinoline nitrogen (pKa≈4−5), thereby collapsing the equilibrium into a single, sharp chromatographic peak.



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Tautomeric equilibrium of 4-hydroxyquinolines and its impact on chromatography.

Chromatographic Purity Assessment (RP-HPLC-DAD)

Reverse-phase High-Performance Liquid Chromatography coupled with a Diode Array Detector (RP-HPLC-DAD) is the premier technique for assessing the non-volatile organic purity of quinoline derivatives[3].

Mechanistic Method Development

To prevent peak tailing caused by secondary interactions between the basic quinoline nitrogen and residual silanols on the silica stationary phase, an end-capped C18 column is strictly required[4]. Furthermore, the mobile phase must be buffered or acidified to ensure the analyte remains in a single ionization state[5].

Step-by-Step HPLC Protocol

This protocol is designed as a self-validating system, ensuring that matrix effects and ionization states are tightly controlled[3].

- Sample Preparation: Accurately weigh 10 mg of **7-Bromo-4-hydroxy-2-propylquinoline** and dissolve it in 10 mL of HPLC-grade Methanol to create a 1.0 mg/mL stock solution.

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Sonicate for 5 minutes to ensure complete dissolution[3].

- Dilution & Filtration: Dilute the stock solution to a working concentration of 0.1 mg/mL using the initial mobile phase composition. Filter the solution through a 0.45 µm PTFE syringe filter into an autosampler vial to remove any particulate matter[3].
- Column Selection: Install an end-capped reverse-phase C18 column (e.g., 4.6 mm x 150 mm, 5 µm particle size) and maintain the column oven at 30°C to ensure reproducible retention times[4].
- Mobile Phase Preparation:
  - Solvent A: 0.1% Phosphoric acid (H3PO4) in high-purity Milli-Q Water[5].
  - Solvent B: HPLC-grade Acetonitrile (ACN)[5].
- Gradient Elution: Operate at a flow rate of 1.0 mL/min. Start at 10% B, ramp linearly to 90% B over 15 minutes, hold at 90% B for 5 minutes to flush highly retained hydrophobic impurities, and return to 10% B for a 5-minute re-equilibration[6].
- Detection: Set the DAD to monitor at 254 nm (general aromatic absorbance) and 280 nm (quinoline-specific absorbance).
- System Suitability: Inject a blank solvent, followed by the reference standard. Ensure the tailing factor is ≤1.5 and the theoretical plate count is >10,000 to validate column efficiency[4].

Orthogonal Validation: GC-MS and qNMR

Relying solely on UV-based HPLC can overestimate purity if impurities lack a strong chromophore. A robust, self-validating analytical workflow requires orthogonal techniques[6].

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is utilized specifically to detect volatile and semi-volatile impurities, such as unreacted aliphatic precursors or halogenated aniline starting materials that may not absorb strongly in the UV spectrum[6].

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- Protocol: Utilize a gas chromatograph coupled to a mass spectrometer with a non-polar capillary column (e.g., 30 m x 0.25 mm, 0.25 µm film thickness)[6]. Use Helium as the carrier gas at a constant flow of 1.0 mL/min[6]. Inject 1 µL of the sample dissolved in ethyl acetate. The mass spectrometer, operating in Electron Ionization (EI) mode, provides structural fragmentation data to identify unknown volatile impurities[6].

Quantitative Nuclear Magnetic Resonance (qNMR)

qNMR serves as a primary method for obtaining a highly accurate, absolute purity value without the need for a specific reference standard of the analyte itself[6].

- Protocol: Dissolve ~15 mg of the sample and a precisely weighed internal standard (e.g., Dimethyl sulfone) in DMSO- d6. Acquire a 1 H-NMR spectrum on a high-resolution spectrometer (400 MHz or higher)[6]. Causality Note: A long relaxation delay (D1≥30 seconds) must be applied to ensure the complete relaxation of all nuclear spins before the next pulse; failing to do so will result in inaccurate integrations. Calculate the absolute purity based on the integration ratio of the quinoline aromatic protons against the internal standard[6].

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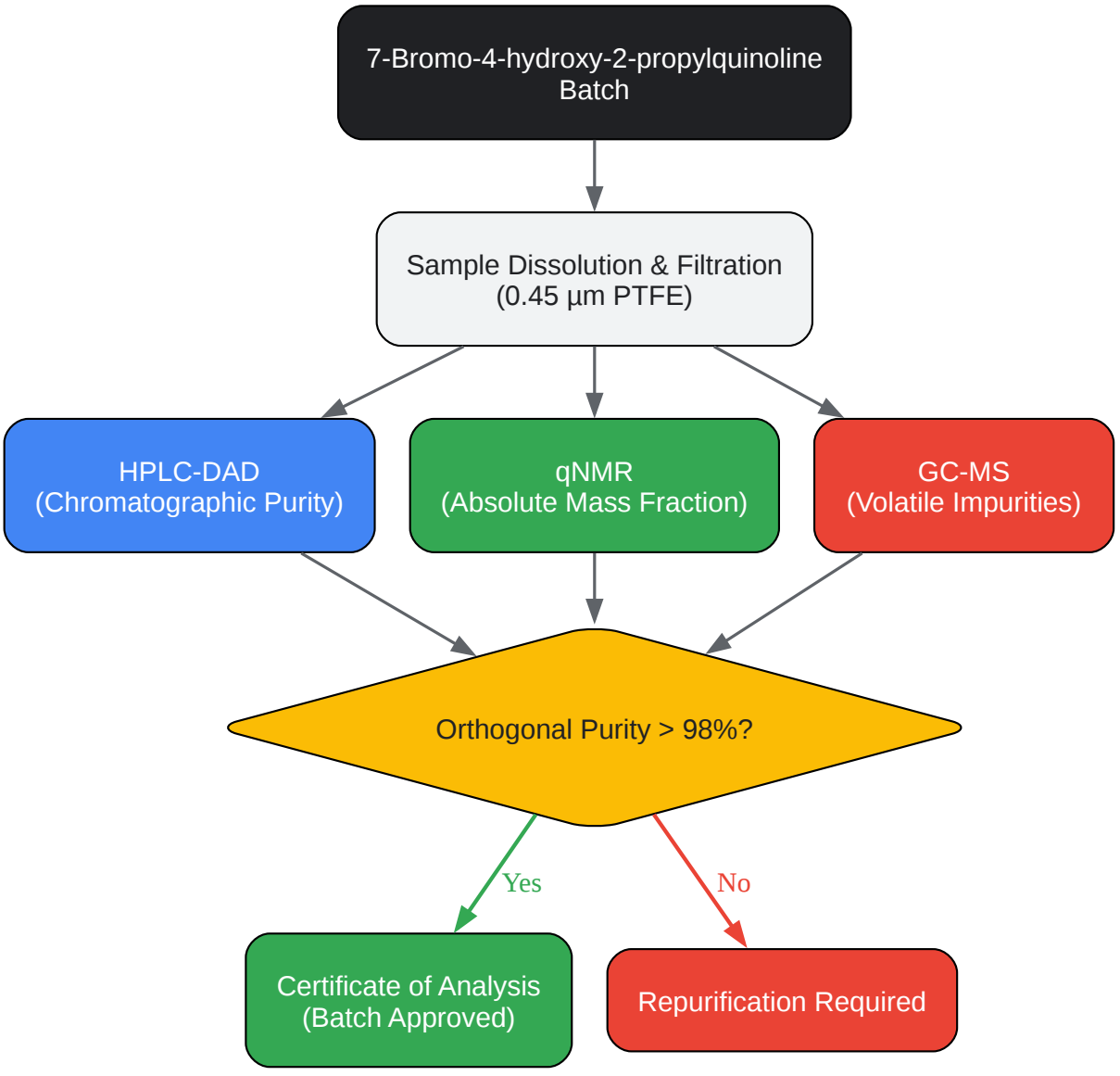

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Orthogonal analytical workflow for the comprehensive purity assessment of quinoline derivatives.

Quantitative Data Summary

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The following table summarizes the typical validation parameters for the HPLC purity analysis of quinoline derivatives, ensuring the method complies with stringent regulatory guidelines[3][5].

Parameter	Typical Performance Value	Mechanistic Description
Linearity (R2)	>0.999	Demonstrates a direct proportionality between analyte concentration and instrument response across the target range[3].
Precision (% RSD)	<2.0%	The degree of agreement among individual test results when the procedure is applied repeatedly (injection repeatability)[3][4].
Accuracy (% Recovery)	98%−102%	Confirms the closeness of the measured value to the true value, indicating an absence of irreversible column adsorption[3].
Limit of Detection (LOD)	0.1−1.0 µg/mL	The lowest amount of analyte that can be detected, crucial for identifying trace halogenated impurities[3].
Limit of Quantitation (LOQ)	0.2−5.0 µg/mL	The lowest concentration quantifiable with acceptable precision and accuracy[3].
Tailing Factor	≤1.5	Ensures complete protonation of the quinoline nitrogen by the acidic mobile phase modifier, preventing secondary silanol interactions[4].

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